

Technical Guide: C NMR Analysis of 3-Fluoro-2-methyl-6-nitropyridine

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Compound of Interest

Compound Name: 3-Fluoro-2-methyl-6-nitropyridine

CAS No.: 1805069-44-6

Cat. No.: B2645175

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Executive Summary

3-Fluoro-2-methyl-6-nitropyridine (CAS: 18559-05-4) is a highly functionalized heterocyclic building block. Its NMR analysis is complicated by the interplay of three distinct electronic effects: the electron-deficient pyridine ring, the strong electronegativity of the fluorine atom, and the electron-withdrawing nitro group.

This guide provides a predictive assignment framework validated against structural analogs. It emphasizes the diagnostic utility of

C-

F coupling constants, which serve as the primary confirmation tool during structural elucidation.

Structural Analysis & Theoretical Assignment

The chemical shifts of this molecule are governed by the additivity of Substituent Chemical Shifts (SCS) applied to the pyridine core. The presence of the fluorine atom at C3 introduces characteristic splitting patterns (doublets) that are essential for assignment.

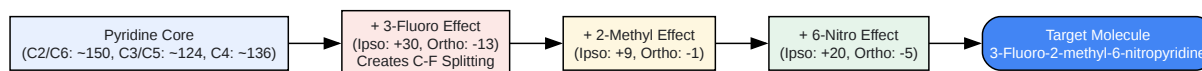
Predicted Chemical Shifts & Coupling Constants

Note: Values are refined estimates based on substituent effects in polysubstituted pyridines.

Carbon Position	Assignment	Predicted Shift (, ppm)	Multiplicity	Coupling Constant (, Hz)	Electronic Rationale
C2	Quaternary	148.0 – 152.0	Doublet ()		Deshielded by N and Methyl; Shielded by ortho-F.
C3	Quaternary	155.0 – 160.0	Doublet ()		Diagnostic: Strong F-ipso deshielding; large coupling.
C4	Methine (CH)	122.0 – 128.0	Doublet ()		Shielded by ortho-F; para to Nitro (resonance).
C5	Methine (CH)	118.0 – 123.0	Doublet ()		Shielded by ortho-Nitro; meta to F.
C6	Quaternary	156.0 – 162.0	Singlet/Broad	(negligible)	Deshielded by ipso-Nitro and N.
C-Me	Methyl	20.0 – 24.0	Doublet ()		Typical benzylic-like methyl; weak coupling to F.

Assignment Logic Visualization

The following diagram illustrates how individual substituent effects alter the baseline pyridine shifts to produce the final spectrum.



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Figure 1: Step-wise additive logic for chemical shift prediction. The 3-Fluoro substituent is the dominant factor for multiplicity.

Comparative Data Analysis

To validate the target structure, it is crucial to compare it against known analogs. This comparison isolates the specific shift changes caused by the nitro and methyl groups.

Table 1: Target vs. Structural Analogs

Carbon	Target Molecule (Predicted)	3-Fluoropyridine (Experimental) [1]	2-Methyl-6-nitropyridine (Analog)	Shift Analysis
C2	~150.0 ()	137.6 ()	~160.0 ()	Methyl adds ~9 ppm; F coupling confirms C2 proximity.
C3	~158.0 ()	158.2 ()	~120.0 ()	F-ipso effect is dominant. is consistent across analogs.
C4	~125.0 ()	123.6 ()	~135.0 ()	Nitro at C6 exerts long-range shielding/deshielding effects.
C5	~120.0 ()	125.3 ()	~118.0 ()	Ortho-nitro shielding reduces shift relative to 3-fluoropyridine.
C6	~158.0 ()	146.4 ()	~158.0 ()	Nitro-ipso effect pushes C6 downfield significantly.

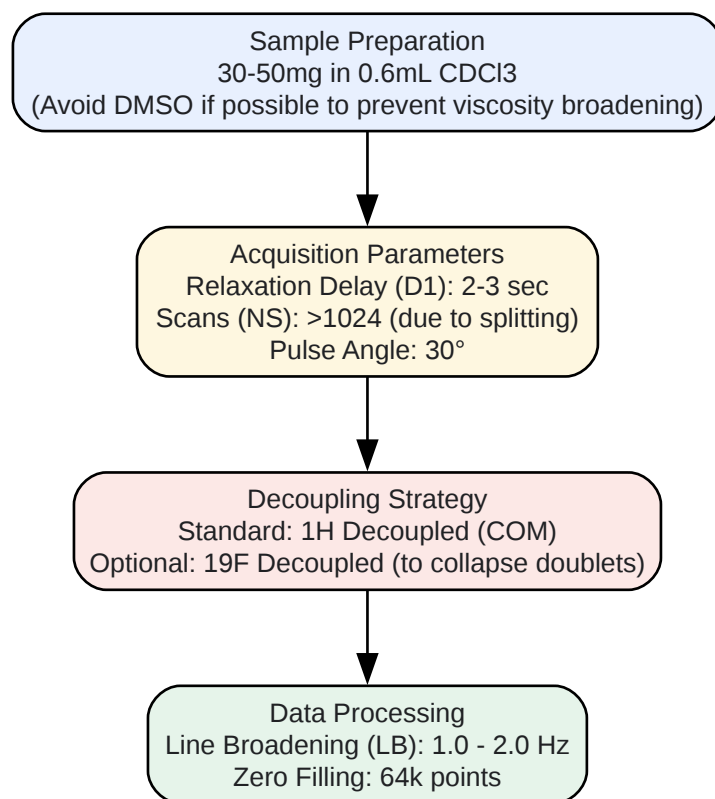
Key Insight: The most significant difference between the target and 3-fluoropyridine is the deshielding of C2 (due to the methyl group) and the deshielding of C6 (due to the nitro group), while the C-F coupling constants remain relatively stable.

Experimental Protocol for Validation

Acquiring high-quality

C NMR data for fluorinated heterocycles requires specific parameter adjustments to account for C-F splitting, which dilutes signal intensity.

Workflow Methodology



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Figure 2: Optimal experimental workflow for acquiring ¹³C data of fluorinated pyridines.

Critical Protocol Steps

- Solvent Choice: Use CDCl₃

(77.16 ppm triplet) for standard analysis.^[1] If solubility is poor, use DMSO-d₆

(39.52 ppm septet), but be aware that DMSO may cause slight downfield shifts (1-2 ppm) due to polarity.

- S/N Ratio Enhancement: Because the fluorine splits the carbon signals (converting singlets into doublets), the signal-to-noise ratio is effectively halved. Increase the number of scans

(NS) by a factor of 4 compared to a non-fluorinated pyridine.

- Verification of C3: The C3 carbon (attached to F) will appear as a very wide doublet (Hz). It is often mistaken for noise or two separate peaks. Verify the center point matches the predicted ~158 ppm.

References

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Sources

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